

Foundational Principles: Structure and Proton Environments

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-isopropylphenol

Cat. No.: B3245118

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The first step in any NMR analysis is a thorough understanding of the molecule's structure and the identification of all non-equivalent proton environments. **2-Bromo-5-isopropylphenol** ($C_9H_{11}BrO$) possesses a substituted benzene ring, which gives rise to distinct signals for each type of proton.^{[1][2]}

The molecule has five key proton environments:

- Phenolic Hydroxyl Proton (H_a): The proton attached to the oxygen atom.
- Aromatic Protons (H_p , H_p , H_p): Three protons directly attached to the aromatic ring. Their specific chemical environments are dictated by the electronic effects of the substituents.
- Isopropyl Methine Proton (H_e): The single proton on the tertiary carbon of the isopropyl group.
- Isopropyl Methyl Protons (H_p): The six equivalent protons of the two methyl groups.

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Sources

- 1. 2-Bromo-5-(1-methylethyl)phenol | C₉H₁₁BrO | CID 23113890 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Solved Testbank, Question 025 What is the correct structure | Chegg.com [chegg.com]
- To cite this document: BenchChem. [Foundational Principles: Structure and Proton Environments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3245118#1h-nmr-spectrum-of-2-bromo-5-isopropylphenol]

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